

# diisooctyl adipate molecular structure and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diisooctyl adipate

Cat. No.: B073825

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An In-depth Technical Guide to **Diisooctyl Adipate**: Molecular Structure, Properties, and Synthesis

## Introduction

**Diisooctyl adipate** (DIOA) is an organic compound belonging to the adipate ester class of chemicals. It is synthesized from the esterification of adipic acid and isooctanol.[1][2] Structurally, it is a diester featuring a central adipic acid core linked to two branched isooctyl groups.[3] DIOA is primarily recognized for its role as a plasticizer, particularly for polyvinyl chloride (PVC) and other polymers, where it enhances flexibility, durability, and low-temperature stability.[2][3][4] It appears as a clear, colorless to pale yellow, oily liquid and is utilized across various industries, including in the manufacturing of coatings, adhesives, food packaging, and medical devices.[1][3]

## Molecular Structure and Formula

The fundamental characteristics of **diisooctyl adipate** are defined by its molecular composition and arrangement.

- Molecular Formula:  $C_{22}H_{42}O_4$ [5][6][7]
- Molecular Weight: Approximately 370.57 g/mol [5][6]
- IUPAC Name: dioctan-2-yl hexanedioate[8]

- CAS Registry Number: 1330-86-5[5]
- Common Synonyms: Hexanedioic acid, diisooctyl ester; Adipic acid, diisooctyl ester; Monoplex DIOA; Adipol 10A[2][5][8]

The structure consists of a six-carbon dicarboxylic acid (adipic acid) backbone where both carboxylic acid groups have formed ester bonds with isooctanol, a branched eight-carbon alcohol.

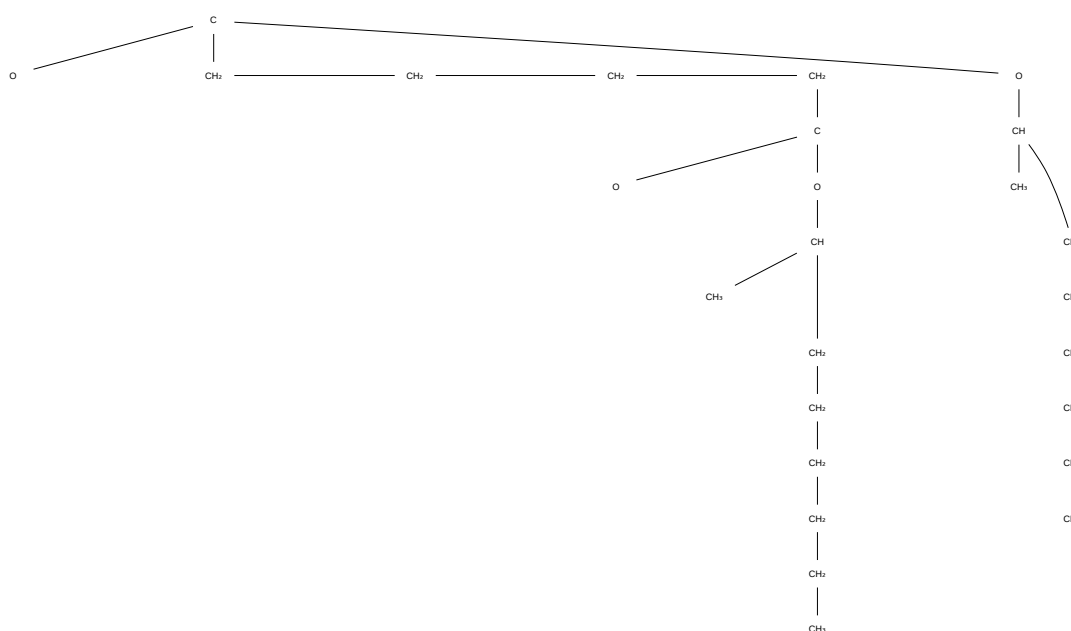


Figure 1: 2D Chemical Structure of Diisooctyl Adipate

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Figure 1: 2D Chemical Structure of **Diisooctyl Adipate**

## Physicochemical Properties

The utility of DIOA is derived from its distinct physical and chemical properties. A summary of these quantitative characteristics is presented below for clear comparison.

Property	Value	Reference
Molecular Formula	C <sub>22</sub> H <sub>42</sub> O <sub>4</sub>	[5][6][7]
Molecular Weight	370.57 g/mol	[5][6]
Appearance	Colorless to pale yellow oily liquid	[1][2][3]
Density	~0.925 - 0.930 g/cm <sup>3</sup> at 20 °C	[3][7]
Melting Point	-70 °C	[1][7]
Boiling Point	~205-220 °C at 4 mmHg	[1][7]
Viscosity	~15-17 mPa·s at 25 °C	[3]
Refractive Index	~1.447 - 1.451	[3][7]
Solubility	Insoluble in water; soluble in organic solvents	[3]

## Experimental Protocols: Synthesis of Diisooctyl Adipate

The most common industrial method for producing DIOA is the direct acid-catalyzed esterification of adipic acid with isooctanol (often 2-ethylhexanol).[9][10] Water is produced as a byproduct and must be removed to drive the reaction equilibrium towards the product.[9]

### Detailed Methodology: Direct Esterification

This protocol is a composite of established laboratory and industrial procedures.

#### 1. Materials and Equipment

- Reactants: High-purity adipic acid, isooctanol (e.g., 2-ethylhexanol).[9]
- Catalyst: An acid catalyst such as a composite of tetrabutyl titanate and p-toluenesulfonic acid (PTSA) or concentrated sulfuric acid.[9][10][11]
- Neutralizing Agent: 5% Sodium Carbonate (Na<sub>2</sub>CO<sub>3</sub>) solution.[9][10]

- Equipment: Reaction kettle equipped with a stirrer, heater, and a distillation setup with a water separator; vacuum distillation apparatus.[11]

## 2. Experimental Procedure

- Charging Reactants: The reaction kettle is charged with adipic acid and isooctanol. A typical molar ratio of adipic acid to isooctanol is 1:2.3–2.5 to use an excess of the alcohol.[10] The catalyst is added at a dosage of approximately 0.8%–1.2% of the total reactant mass.[10]
- Esterification Reaction:
  - Stage 1 (Low-Temperature Dehydration): The mixture is heated to 120–130 °C and stirred for about 1.5 hours. During this stage, a significant portion (~85%) of the theoretical water byproduct is removed via the separator.[10]
  - Stage 2 (High-Temperature Esterification): The temperature is increased to 160–170 °C and maintained for approximately 3 hours.[10] Water is continuously removed. The reaction is monitored by measuring the acid value of the mixture. The reaction is considered complete when the acid value drops below 2.0 mg KOH/g.[10]
- Purification of Crude Ester:
  - Neutralization: The crude product is cooled and washed twice with a 5% sodium carbonate solution to neutralize and remove the residual acid catalyst.[10]
  - Washing: The neutralized ester is then washed with deionized water until the mixture reaches a neutral pH.[9][10]
  - Dealcoholization and Dehydration: The product is heated under reduced pressure to distill off any excess isooctanol and residual water.[9]
  - Vacuum Distillation: For high-purity DIOA, the final step is vacuum distillation. The fraction collected at 240–250 °C under a vacuum of 0.095 MPa is the purified **diisooctyl adipate**. [9][10]

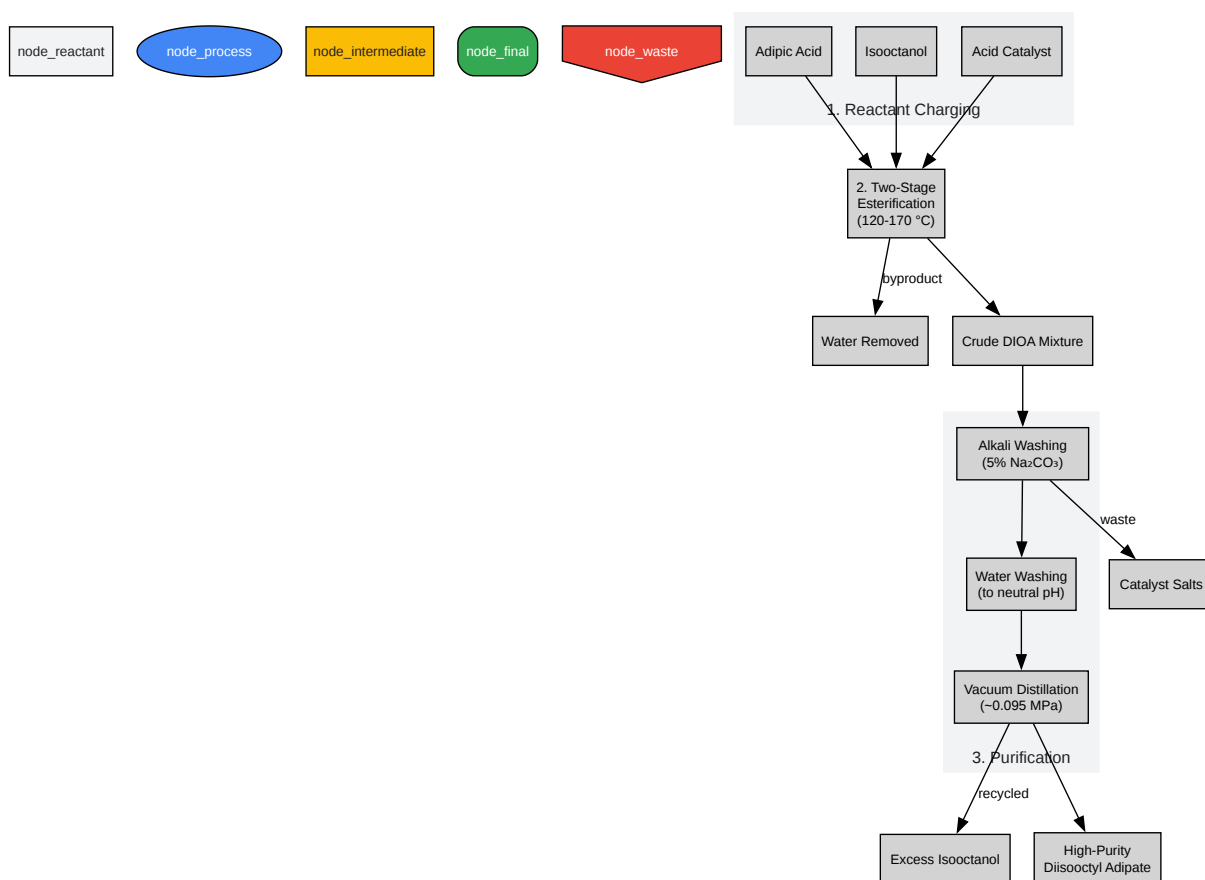


Figure 2: Workflow for the Synthesis of Diisooctyl Adipate

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## References

- 1. DIISOOCTYL ADIPATE | 1330-86-5 [chemicalbook.com]
- 2. CAS 1330-86-5: Diisooctyl adipate | CymitQuimica [cymitquimica.com]
- 3. What is Diisooctyl Adipate - Properties & Specifications [histry-chem.com]
- 4. The preparation of titanium adipate and optimization of its catalytic ester exchange reaction for the synthesis of diisooctyl adipate - RSC Advances (RSC Publishing) DOI:10.1039/D4RA08443H [pubs.rsc.org]
- 5. Diisooctyl adipate [webbook.nist.gov]
- 6. Dioctyl adipate - Wikipedia [en.wikipedia.org]
- 7. echemi.com [echemi.com]
- 8. Diisooctyl Adipate | C22H42O4 | CID 61022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. bastone-plastics.com [bastone-plastics.com]
- 11. CN105198748A - Preparation method of dioctyl adipate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [diisooctyl adipate molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073825#diisooctyl-adipate-molecular-structure-and-formula]

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